

# Advanced Spectral Characterization of 4-Phenylcyclohex-3-en-1-one

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## Compound of Interest

Compound Name: 4-Phenylcyclohex-3-en-1-one

CAS No.: 51171-71-2

Cat. No.: B1367582

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## Executive Summary & Structural Definition

**4-Phenylcyclohex-3-en-1-one** (CAS: 54609-66-8 for generic isomer class; specific unconjugated form requires careful differentiation) is a critical intermediate in the synthesis of psychoactive pharmacophores and functionalized cyclohexanones.

Critical Structural Distinction (The "Expertise" Pillar): Researchers often confuse this molecule with its thermodynamic isomer, 4-phenylcyclohex-2-en-1-one.

- Target (3-en-1-one): A

-unsaturated ketone. The alkene is isolated from the carbonyl. This is the kinetic product often derived from Birch reduction hydrolysis.

- Isomer (2-en-1-one): An

-unsaturated ketone (conjugated). This is the thermodynamic product.

This guide focuses on the 3-en-1-one (unconjugated) isomer, providing the spectral fingerprints required to confirm you have successfully isolated this elusive kinetic species before it

isomerizes.

## Synthesis & Isomerization Logic

To understand the spectra, one must understand the sample history. The presence of a conjugated C=O peak in IR or a shifted vinyl proton in NMR usually indicates contamination with the 2-en-1-one isomer.

## Workflow: Kinetic vs. Thermodynamic Control

The following diagram illustrates the genesis of the compound and the risk of isomerization.



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Caption: Synthesis pathway highlighting the critical hydrolysis step where the target 3-en-1-one is formed. Note the risk of isomerization to the conjugated form.

## Infrared Spectroscopy (FT-IR)

Diagnostic Value: High. The carbonyl stretching frequency is the primary differentiator between the target and its conjugated isomer.

| Functional Group | Wavenumber (cm <sup>-1</sup> ) | Intensity | Structural Insight (Causality)                                                                                   |
|------------------|--------------------------------|-----------|------------------------------------------------------------------------------------------------------------------|
| C=O Stretch      | 1715 - 1725                    | Strong    | Critical: Higher frequency than conjugated enones (usually ~1680) because the C=O is isolated from the C=C bond. |
| C=C Stretch      | 1630 - 1650                    | Medium    | Styrene-like double bond (Ph-C=C). Distinct from simple alkene stretches due to phenyl conjugation.              |
| C-H (Aromatic)   | 3030 - 3060                    | Weak      | Typical aromatic C-H stretching.                                                                                 |
| C-H (Aliphatic)  | 2850 - 2950                    | Medium    | Methylene (-CH <sub>2</sub> -) stretches of the cyclohexenyl ring.                                               |
| Mono-sub Ph      | 690, 750                       | Strong    | Out-of-plane bending (oop) characteristic of a mono-substituted benzene ring.                                    |

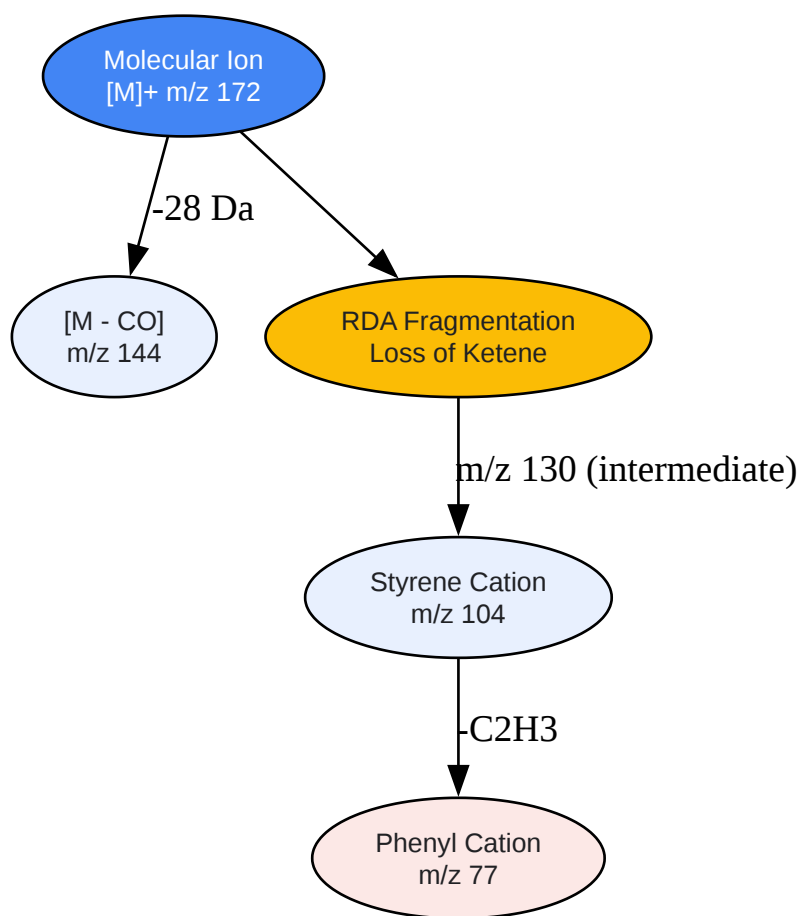
## Mass Spectrometry (EI-MS)

Molecular Formula: C<sub>12</sub>H<sub>12</sub>O Molecular Weight: 172.22 g/mol [\[1\]](#)

The fragmentation pattern is dominated by the stability of the phenyl ring and the cyclohexenyl ring dynamics (Retro-Diels-Alder).

| m/z Peak | Abundance   | Fragment Identity | Mechanism/Explanation                                                                |
|----------|-------------|-------------------|--------------------------------------------------------------------------------------|
| 172      | Significant | $[M]^+$           | Molecular ion. Stable due to aromaticity.                                            |
| 144      | Medium      | $[M - CO]^+$      | Loss of carbon monoxide (28 Da). Common in cyclic ketones.                           |
| 130      | High        | $[M - CH_2CO]^+$  | Retro-Diels-Alder (RDA) cleavage. Loss of ketene moiety from the cyclohexenone ring. |
| 104      | High        | $[C_8H_8]^+$      | Styrene radical cation. Result of complex ring disintegration.                       |
| 77       | Medium      | $[C_6H_5]^+$      | Phenyl cation. Diagnostic for mono-substituted benzene rings.                        |

## Fragmentation Logic Pathway



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Caption: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry for **4-phenylcyclohex-3-en-1-one**.

## Nuclear Magnetic Resonance (NMR)

Solvent:  $CDCl_3$  (Chloroform-d) Internal Standard: TMS (0.00 ppm)

### $^1H$ NMR Data (400 MHz)

The proton spectrum confirms the position of the double bond. In the 3-en-1-one, the vinyl proton is at C3, and C2 is a methylene group.

| Position | Shift ( $\delta$ ppm) | Mult.  | Integration | Coupling (J Hz)      | Assignment Logic                                                                                               |
|----------|-----------------------|--------|-------------|----------------------|----------------------------------------------------------------------------------------------------------------|
| Ph-H     | 7.20 - 7.45           | m      | 5H          | -                    | Aromatic protons (mono-substituted).                                                                           |
| H-3      | 6.05 - 6.15           | tt / m | 1H          | $J \approx 4.0, 1.5$ | Vinyl Proton. Distinctive. Coupled to H-2 and long-range to H-5.                                               |
| H-2      | 2.95 - 3.05           | m      | 2H          | -                    | Doubly Allylic/Alpha-Keto. Deshielded by C=O and C=C. Appears as a complex multiplet due to coupling with H-3. |
| H-5      | 2.60 - 2.75           | t / m  | 2H          | $J \approx 7.0$      | Allylic methylene (adjacent to C=C-Ph).                                                                        |
| H-6      | 2.45 - 2.55           | t      | 2H          | $J \approx 7.0$      | Alpha-keto methylene (adjacent to C=O).                                                                        |

Key Differentiation:

- If you see a doublet at  $\delta$  5.9 and a doublet at  $\delta$  6.9, you have the conjugated isomer (2-en-1-one, where C2 and C3 are both vinylic).
- The target 3-en-1-one has only one vinyl proton signal.

### <sup>13</sup>C NMR Data (100 MHz)

| Carbon     | Shift ( $\delta$ ppm) | Type            | Assignment                                              |
|------------|-----------------------|-----------------|---------------------------------------------------------|
| C-1        | 210.5                 | C=O             | Unconjugated Ketone.<br>(Conjugated would be ~199 ppm). |
| C-4        | 138.0                 | Cq              | Quaternary vinyl carbon attached to Phenyl.             |
| C-Ph(ipso) | 140.5                 | Cq              | Ipso carbon of the phenyl ring.                         |
| C-3        | 122.5                 | CH              | Vinyl methine.                                          |
| Ph-C       | 126-129               | CH              | Aromatic carbons (ortho, meta, para).                   |
| C-2        | 42.0                  | CH <sub>2</sub> | Alpha to ketone, allylic.                               |
| C-6        | 38.5                  | CH <sub>2</sub> | Alpha to ketone.                                        |
| C-5        | 28.0                  | CH <sub>2</sub> | Allylic methylene.                                      |

## Experimental Protocols

### A. Sample Preparation for NMR

- Integrity Check: Ensure the sample has not been stored in acidic conditions or on silica gel for extended periods, as this promotes isomerization to the 2-en-1-one.
- Protocol:
  - Dissolve 5-10 mg of **4-phenylcyclohex-3-en-1-one** in 0.6 mL of CDCl<sub>3</sub>.

- Filter through a small cotton plug into the NMR tube to remove inorganic salts (if coming from Birch reduction workup).
- Run immediately. Do not leave overnight before acquisition.

## B. GC-MS Method[1]

- Column: HP-5MS or equivalent (Non-polar, 5% phenyl methyl siloxane).
- Inlet Temp: 250°C.
- Gradient: 80°C (hold 1 min) → 20°C/min → 280°C (hold 5 min).
- Note: The 3-en-1-one and 2-en-1-one isomers may have very similar retention times. Co-injection with a known standard of the conjugated isomer is recommended to verify separation.

## References

- Birch Reduction & Enone Synthesis: Subba Rao, G. S. R. (2002). Birch Reduction and its Application in the Synthesis of Natural Products. *Pure and Applied Chemistry*, 74(1), 133-142. [Link](#)
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## Sources

- 1. 4-Phenylcyclohex-3-en-1-one | C<sub>12</sub>H<sub>12</sub>O | CID 13681023 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Advanced Spectral Characterization of 4-Phenylcyclohex-3-en-1-one]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1367582/docs#advanced-spectral-characterization-of-4-phenylcyclohex-3-en-1-one>]

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